

Application Notes and Protocols: Cbl-b-IN-8 for T Cell Proliferation

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Compound of Interest

Compound Name: Cbl-b-IN-8

Cat. No.: B12372344

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Introduction

Casitas B-lineage lymphoma-b (Cbl-b) is an E3 ubiquitin ligase that acts as a critical intracellular checkpoint inhibitor, negatively regulating T cell activation and proliferation.^{[1][2][3]} Inhibition of Cbl-b has emerged as a promising strategy in cancer immunotherapy to enhance anti-tumor immune responses by lowering the threshold for T cell activation.^{[2][4][5]} **Cbl-b-IN-8** is a potent small molecule inhibitor of Cbl-b with a reported IC₅₀ of 5.5 nM.^{[6][7][8][9][10]} These application notes provide a comprehensive guide for utilizing **Cbl-b-IN-8** to promote T cell proliferation, including detailed protocols and data presentation guidelines.

Data Presentation

Inhibitor Activity

Compound	Target	IC ₅₀ (nM)	Reference
Cbl-b-IN-8	Cbl-b	5.5	^{[6][7][8][9][10]}
Cbl-b-IN-8	c-Cbl	7.8	^{[6][7][8][9][10]}

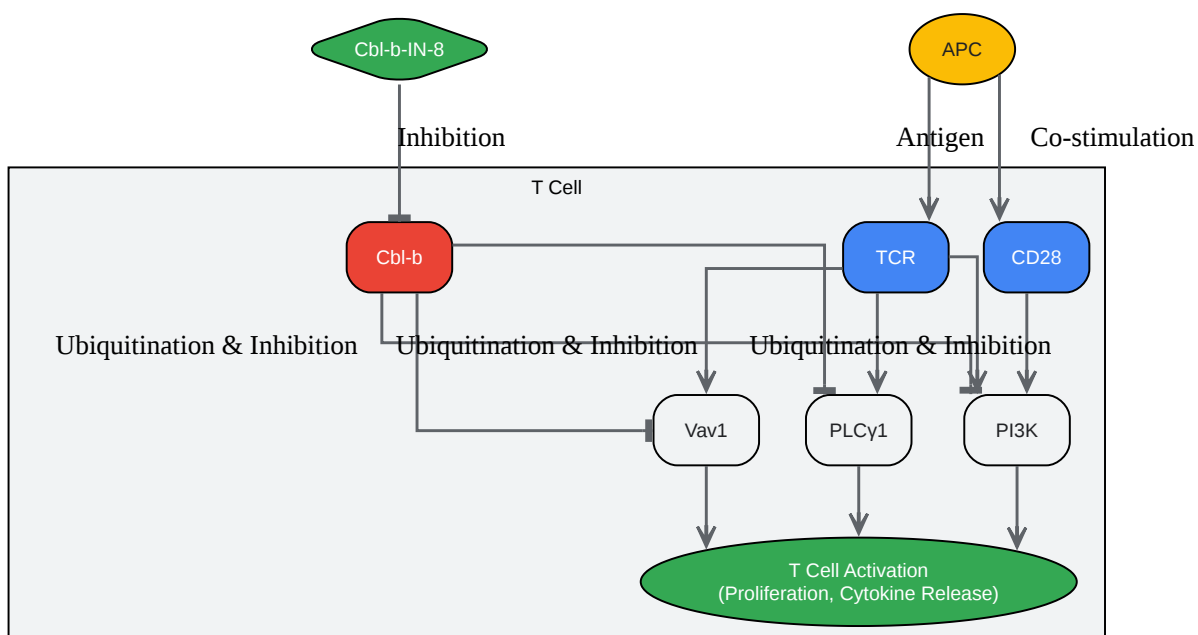
Recommended Concentration Range for T Cell Proliferation Assays

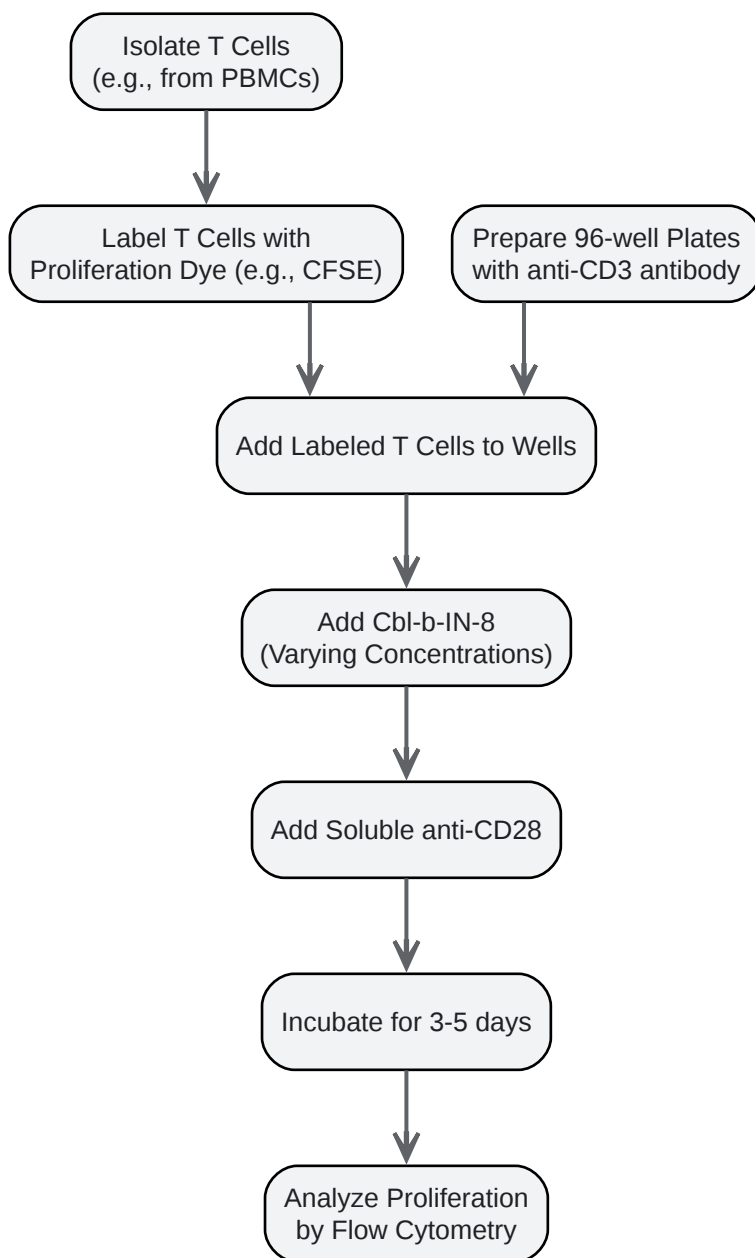
While specific data for the optimal concentration of **Cbl-b-IN-8** for T cell proliferation is not yet available, studies with other potent Cbl-b inhibitors, such as NX-1607, have shown stimulatory effects on human immune cells at low nanomolar concentrations.[3] Based on the IC50 of **Cbl-b-IN-8**, a starting concentration range for in vitro T cell proliferation assays is recommended below. It is crucial to perform a dose-response experiment to determine the optimal concentration for your specific cell type and experimental conditions.

Concentration Range	Rationale
1 nM - 1000 nM	This range brackets the IC50 of Cbl-b-IN-8 and allows for the determination of a dose-dependent effect on T cell proliferation.

Signaling Pathways and Experimental Workflow

Cbl-b Mediated T Cell Activation Pathway





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